

Application Note: Analysis of Tetraconazole using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: Tetraconazole

Cat. No.: B15603801

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Introduction

Tetraconazole is a broad-spectrum triazole fungicide used to control various fungal diseases in agriculture. Monitoring its residue levels in food and environmental samples is crucial for ensuring consumer safety and regulatory compliance. Gas chromatography-mass spectrometry (GC-MS) is a highly effective analytical technique for the identification and quantification of **tetraconazole**. This application note provides a detailed protocol for the analysis of **tetraconazole** in various matrices using a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method followed by GC-MS/MS analysis.

Materials and Reagents

- **Tetraconazole** analytical standard
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- Deionized water

Experimental Protocols

Standard Solution Preparation

Prepare a stock solution of **tetraconazole** in acetonitrile at a concentration of 100 µg/mL. From this stock solution, prepare a series of working standard solutions by serial dilution in acetonitrile to construct a calibration curve.

Sample Preparation (QuEChERS Method)

The QuEChERS method is a simple and effective sample preparation technique for pesticide residue analysis.^{[1][2][3][4]}

- Homogenization: Homogenize a representative 10-15 g sample of the matrix (e.g., fruit, vegetable, or soil) until a uniform consistency is achieved.
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Shake vigorously for 1 minute.
 - Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
 - Shake vigorously for another minute.
- Centrifugation: Centrifuge the tube at ≥3000 rpm for 5 minutes.
- Cleanup (Dispersive Solid-Phase Extraction - dSPE):
 - Transfer an aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing 150 mg of anhydrous magnesium sulfate and 50 mg of PSA.
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 1 minute.
- Final Extract: Transfer the supernatant into an autosampler vial for GC-MS/MS analysis.

Gas Chromatography-Mass Spectrometry (GC-MS/MS) Analysis

The following instrumental parameters can be used for the analysis of **tetraconazole**.

Gas Chromatograph (GC) Parameters:

Parameter	Value
Injection Volume	1-2 µL
Injector Temperature	280°C
Injection Mode	Splitless
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at a constant flow rate of 1.2 mL/min
Oven Program	Initial temperature of 80°C, hold for 2 min, ramp to 200°C at 20°C/min, then to 300°C at 10°C/min, hold for 5 min

Mass Spectrometer (MS) Parameters:

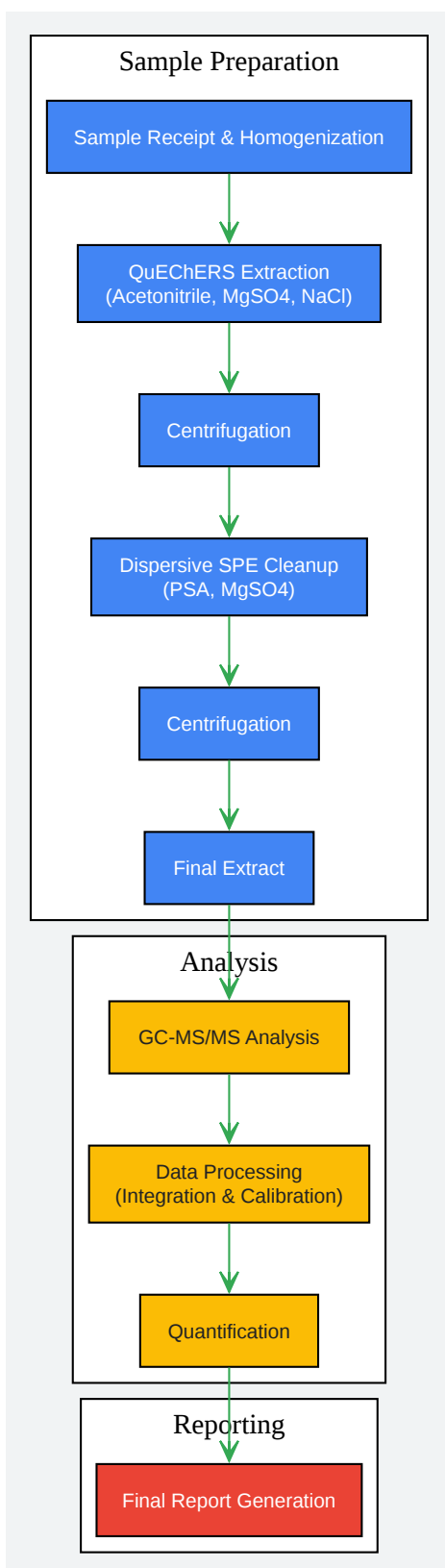
Parameter	Value
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Acquisition Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion	m/z 372
Product Ions	m/z 159, m/z 70
Collision Energy	Optimized for the specific instrument

Data Presentation

The following table summarizes the quantitative data for the GC-MS analysis of **tetraconazole** based on various studies.

Parameter	Value	Matrix	Reference
Limit of Detection (LOD)	0.002 - 0.004 µg/kg	Fruits and Vegetables	[3]
0.001 ppm	Tomatoes and Green Beans	[1][2]	
Limit of Quantification (LOQ)	0.006 - 0.012 µg/kg	Fruits and Vegetables	[3]
2.5 µg/kg	Strawberry	[5]	
Recovery	85.53% - 110.66%	Fruits and Vegetables	[3]
>90%	Tomatoes and Green Beans	[1][2]	
Relative Standard Deviation (RSD)	1.3% - 17.5%	Fruits and Vegetables	[3]
Linearity (Concentration Range)	10 - 500 µg/L ($r^2 > 0.994$)	Standard Solutions	N/A (General pesticide method)
0.001 - 0.5 mg/L ($r^2 > 0.999$)	Standard Solutions	[5]	

Visualizations



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